

Proper Disposal of Zetomipzomib Maleate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Zetomipzomib Maleate

Cat. No.: B10831845

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure and compliant laboratory environment. This guide provides essential, step-by-step procedures for the proper disposal of **Zetomipzomib Maleate**, a first-in-class immunoproteasome inhibitor.

Safety and Chemical Profile

Zetomipzomib Maleate is classified as a non-hazardous substance or mixture according to available Safety Data Sheets (SDS).^[1] Despite this classification, it is crucial to follow established laboratory safety protocols and institutional guidelines for the disposal of all chemical waste.

Below is a summary of key data for **Zetomipzomib Maleate**:

Property	Value	Source
CAS Number	2170983-62-5	[2][3]
Molecular Formula	C ₃₄ H ₄₆ N ₄ O ₁₂	[3][4]
Molecular Weight	702.76 g/mol	[3]
Solubility	DMSO: 250 mg/mL (355.75 mM; requires ultrasonic) Water: 50 mg/mL (71.15 mM; requires ultrasonic) PBS: 100 mg/mL (142.30 mM; requires ultrasonic)	[4]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **Zetomipzomib Maleate** in a laboratory setting. This process is aligned with general guidelines for the disposal of non-hazardous chemical waste.[5][6][7][8]

1. Waste Identification and Segregation:

- Confirm that the waste to be disposed of is indeed **Zetomipzomib Maleate**.
- Segregate the **Zetomipzomib Maleate** waste from other waste streams, particularly from hazardous materials.

2. Containerization and Labeling:

- Place the waste in a designated, sealed, and leak-proof container.
- Clearly label the container as "Non-Hazardous Chemical Waste" and specify the contents as "**Zetomipzomib Maleate**." Include the date of disposal.[9]

3. Disposal Route Determination:

- Solid Waste: Unused or expired solid **Zetomipzomib Maleate** should be disposed of as solid waste. It is recommended to send this waste to an approved facility for incineration.[6] Do

not dispose of in regular laboratory trash unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

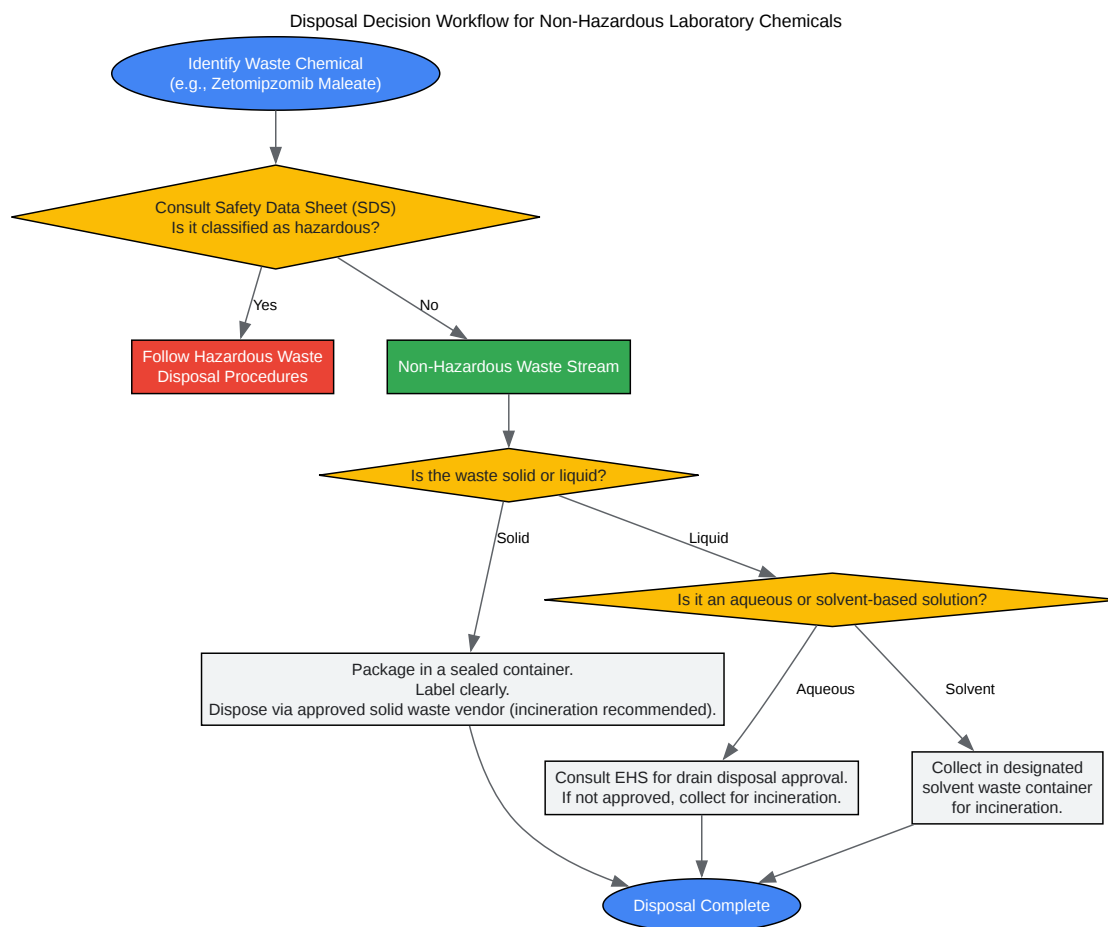
- Liquid Waste (Solutions):
 - Aqueous Solutions: Given its solubility in water and PBS, aqueous solutions of **Zetomipzomib Maleate** should not be poured down the drain unless approved by your institution's EHS and the local publicly owned treatment works (POTW).[5]
 - Solvent-Based Solutions: Solutions of **Zetomipzomib Maleate** in organic solvents (like DMSO) should be collected in a designated non-halogenated or halogenated solvent waste container, as appropriate, for subsequent incineration.
- Empty Containers:
 - Thoroughly rinse empty containers that held **Zetomipzomib Maleate** with a suitable solvent.
 - The rinsate should be collected and disposed of as chemical waste.
 - Once cleaned, deface or remove the original label and dispose of the container in the regular trash or recycling, in accordance with institutional policies.[5][9]

4. Consultation and Documentation:

- Always consult your institution's specific waste disposal guidelines and EHS department for any questions or clarifications.
- Maintain a record of the disposal, including the chemical name, quantity, and date of disposal.

Disposal Decision Workflow

The following diagram illustrates a general decision-making process for the disposal of a non-hazardous laboratory chemical like **Zetomipzomib Maleate**.



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Caption: Disposal decision workflow for non-hazardous lab chemicals.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Zetomipzomib Maleate**, contributing to a culture of safety and environmental responsibility.

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